

Safety and Handling of Fmoc-Glu(O-2-PhiPr)-OH: A Technical Guide

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Compound of Interest

Compound Name: *Fmoc-Glu(O-2-PhiPr)-OH*

Cat. No.: B7766499

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Fmoc-Glu(O-2-PhiPr)-OH**, a quasi-orthogonally-protected glutamic acid derivative. It is a valuable tool in peptide synthesis, particularly for the creation of cyclic peptides and for use in library synthesis due to the selective deprotection of the 2-phenylisopropyl (O-2-PhiPr) group. Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of the compound.

Chemical and Physical Properties

Fmoc-Glu(O-2-PhiPr)-OH is a white to pale yellow or beige powder.^[1]

Property	Value	Source
CAS Number	200616-39-3	^[1] ^[2] ^[3]
Molecular Formula	C29H29NO6	^[1] ^[2] ^[3]
Molecular Weight	487.54 g/mol	^[1] ^[3]
Form	Powder	^[1] ^[2]
pKa	3.69 ± 0.10 (Predicted)	^[1]

Hazard Identification and Safety Classifications

While specific GHS classification data is not readily available, the compound is classified as a combustible solid. General precautions for handling chemical powders should be observed.

Hazard Classification	Details	Source
Storage Class Code	11 - Combustible Solids	
WGK (Water Hazard Class)	WGK 2	
GHS Pictograms	No data available	[1]
GHS Signal Word	No data available	[1]
GHS Hazard Statements	No data available	[1]
GHS Precautionary Statements	No data available	[1]

Handling and Storage

Proper handling and storage are vital to maintain the quality and stability of **Fmoc-Glu(O-2-PhiPr)-OH** and to ensure the safety of laboratory personnel.

Storage Recommendations

Storage conditions can vary by supplier. For general guidance:

- Short-term: Store at 4°C for up to one week.[\[2\]](#)
- Long-term: For extended periods, store at -20°C to -80°C.[\[2\]](#) Some suppliers indicate a storage temperature of 15-25°C. Always refer to the supplier-specific recommendations.
- The lyophilized form generally has a shelf life of 6 months when stored at -20°C/-80°C.[\[2\]](#)
- Keep the container tightly closed in a dry and well-ventilated place.

General Handling Precautions

- Avoid inhalation of dust.

- Avoid contact with skin and eyes.
- Use in a well-ventilated area or under a fume hood.
- Keep away from heat and sources of ignition.
- Wash hands thoroughly after handling.

Experimental Protocols

Personal Protective Equipment (PPE)

A risk assessment should be conducted for specific laboratory procedures. However, the following PPE is generally recommended:

- Eye Protection: Chemical safety goggles.
- Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile rubber).
- Body Protection: Laboratory coat.
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved dust respirator is recommended.

Spill and Accidental Release Measures

- Small Spills: Carefully sweep up the spilled solid and place it into a suitable, labeled container for disposal. Avoid generating dust.
- Large Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Use a shovel to collect the material and place it in a designated waste container.

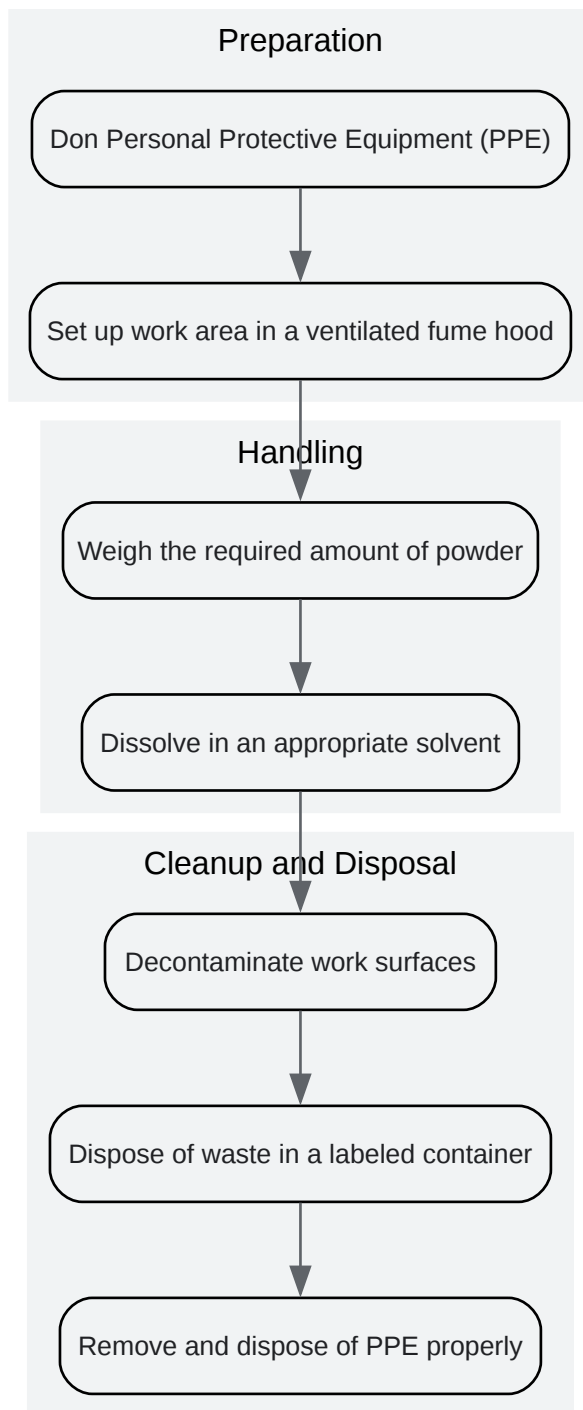
First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.

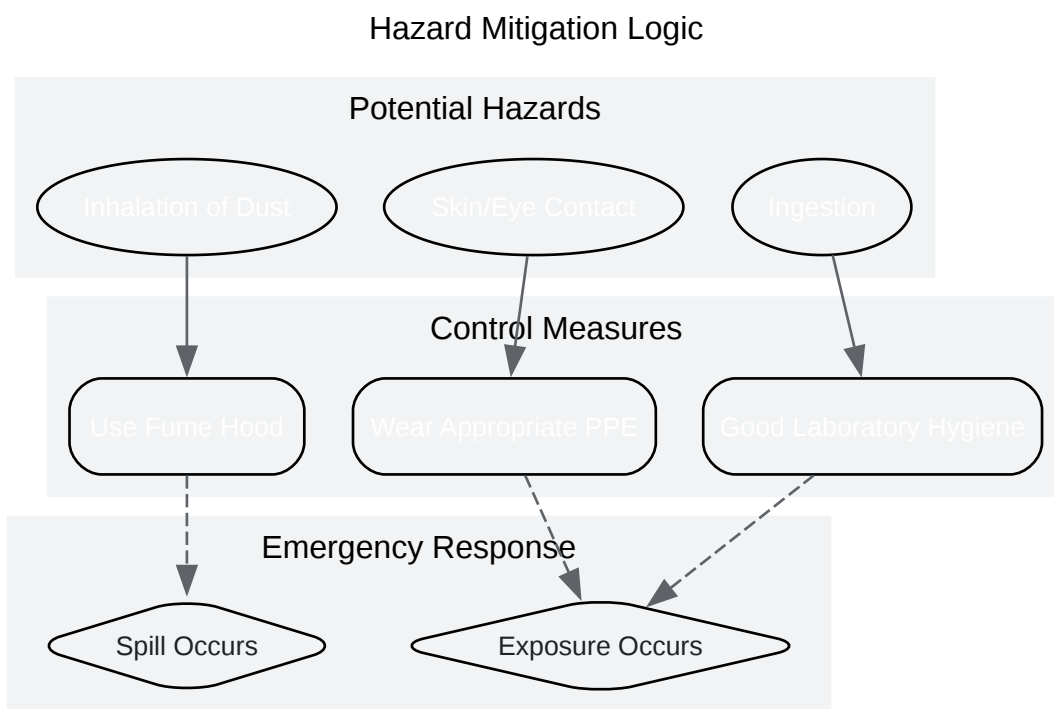
Diagrams

Experimental Workflow: Handling Fmoc-Glu(O-2-PhiPr)-OH



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Caption: General workflow for handling **Fmoc-Glu(O-2-PhiPr)-OH** powder.



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Caption: Logical relationship for hazard mitigation.

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